

physical state of 2-ethoxyacetyl chloride at 20 deg.C

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Compound of Interest

Compound Name: 2-ethoxyacetyl chloride

Cat. No.: B078073

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Technical Data Sheet: 2-Ethoxyacetyl Chloride

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the physical state and associated properties of **2-ethoxyacetyl chloride** at a standard ambient temperature of 20°C. The information is compiled from verified sources to ensure accuracy for laboratory and research applications.

Physical State at 20°C

Based on its fundamental physical properties, **2-ethoxyacetyl chloride** exists as a liquid at 20°C. This determination is supported by its known melting and boiling points, which lie significantly below and above this temperature, respectively.

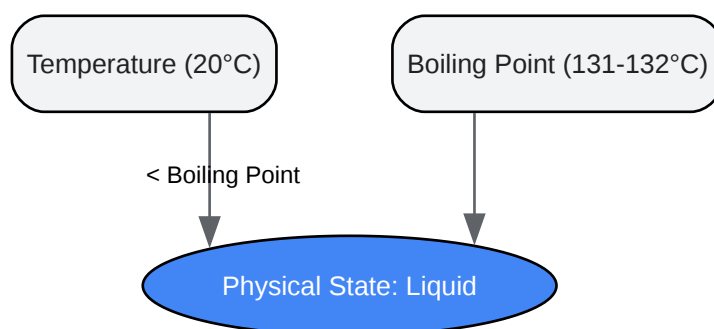
Physical Properties

The key physical constants for **2-ethoxyacetyl chloride** are summarized in the table below. This data is essential for its safe handling, storage, and use in experimental settings.

Property	Value
Physical State at 20°C	Liquid
Boiling Point	131-132 °C at 743 mmHg
Molecular Formula	C4H7ClO2
Molecular Weight	122.55 g/mol

Logical Determination of Physical State

The physical state of a substance at a given temperature is determined by its melting and boiling points. The following diagram illustrates the logical workflow for determining the physical state of **2-ethoxyacetyl chloride** at 20°C.



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Caption: Logical flow for determining the physical state at 20°C.

Experimental Considerations

While detailed experimental protocols for the synthesis or specific reactions of **2-ethoxyacetyl chloride** are beyond the scope of this specific data sheet, standard laboratory procedures for handling liquid acid chlorides should be followed. This includes the use of personal protective equipment (PPE) such as gloves and safety glasses, and working in a well-ventilated fume hood. Due to its reactivity, it should be protected from moisture.

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